

# A Comprehensive Technical Guide to 2-Amino-5-bromophenol (CAS: 38191-34-3)

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## Compound of Interest

Compound Name: 2-Amino-5-bromophenol

Cat. No.: B182750

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Amino-5-bromophenol**, a versatile chemical intermediate with significant applications in research and development. This document details its physicochemical properties, synthesis methodologies, and key applications, with a focus on providing practical information for laboratory and development settings.

## Core Physicochemical Properties

**2-Amino-5-bromophenol**, with the CAS number 38191-34-3, is a substituted aromatic compound containing amino, bromo, and hydroxyl functional groups.<sup>[1][2]</sup> These groups confer its utility as a building block in the synthesis of more complex molecules. A summary of its key quantitative properties is presented in Table 1.

Property	Value	Source(s)
Molecular Formula	C6H6BrNO	[1][2][3][4]
Molecular Weight	188.02 g/mol	[1][2][3][4]
Melting Point	125-127 °C (decomposition)	[1][5][6]
99.5-100.5 °C (crude)	[1][5]	
149.5-150.5 °C (literature value)	[1][5]	
Appearance	Solid	
Purity	95% - 98% (typical commercial)	[2]
Storage Temperature	Room Temperature or 2°C - 8°C	[4]

## Synthesis and Experimental Protocols

The synthesis of **2-Amino-5-bromophenol** can be achieved through various routes. Two common methods are detailed below.

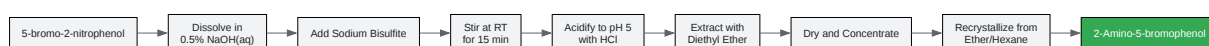
### Synthesis from 5-bromo-2-nitrophenol

A prevalent method for the synthesis of **2-Amino-5-bromophenol** involves the reduction of 5-bromo-2-nitrophenol.

Experimental Protocol:

- Dissolution: Dissolve 5-bromo-2-nitrophenol (0.292 g, 1.34 mmol) in 30 mL of a 0.5% aqueous sodium hydroxide solution with stirring until complete dissolution.[1][5]
- Reduction: Add sodium bisulfite (2.00 g, 85% purity, 9.76 mmol) to the solution and stir at room temperature for 15 minutes.[1][5]
- Acidification: After the reaction is complete, slowly acidify the reaction mixture with dilute hydrochloric acid to a pH of 5.[1][5]

- Extraction: Extract the mixture three times with diethyl ether (40 mL portions).<sup>[1][5]</sup>
- Drying and Concentration: Combine the organic phases and dry over anhydrous sodium sulfate. Concentrate the organic phase under reduced pressure to yield the crude product.<sup>[1][5]</sup>
- Purification: Recrystallize the crude product from an ether/hexane mixture to obtain pure **2-amino-5-bromophenol**.<sup>[1][5]</sup>



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Synthesis workflow from 5-bromo-2-nitrophenol.

## Synthesis from N-(4-bromo-2-hydroxyphenyl)acetamide

Another documented synthesis route involves the hydrolysis of N-(4-bromo-2-hydroxyphenyl)acetamide.

Experimental Protocol:

- Suspension: Suspend N-(4-bromo-2-hydroxyphenyl)acetamide (1.35 g, 5.87 mmol) in a mixture of ethanol (30 mL) and 3 M hydrochloric acid (30 mL).<sup>[1]</sup>
- Reflux: Heat the suspension to 100 °C (reflux) for 3 hours.<sup>[1]</sup>
- Neutralization and Concentration: Add 1 M sodium carbonate (45 mL) to the mixture and remove the ethanol under reduced pressure.<sup>[1]</sup>
- Extraction: Extract the residue with dichloromethane (3 x 250 mL).<sup>[1]</sup>
- Drying and Concentration: Dry the combined organic phases and concentrate to yield the product.<sup>[1]</sup>

## Applications in Research and Drug Development

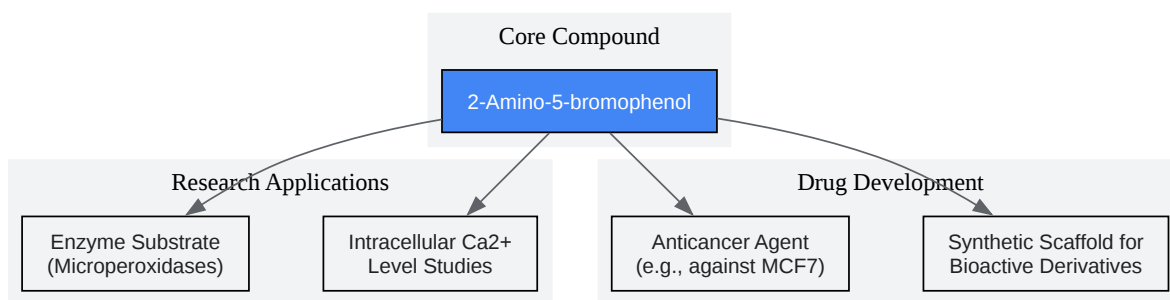
**2-Amino-5-bromophenol** serves as a versatile substrate and building block in various research applications.

## Research Applications

- **Enzyme Substrate:** It is utilized as a substrate for studying the activity of microperoxidases, which are involved in the metabolism of hydrogen peroxide and organic hydroperoxides.[4]
- **Calcium Ion Studies:** The compound is also employed in the study of intracellular calcium levels.[4]

## Drug Development and Medicinal Chemistry

- **Anticancer Research:** **2-Amino-5-bromophenol** has demonstrated anticancer activity against the MCF7 breast cancer cell line, an estrogen receptor-positive cell line.[4] It is hypothesized that its anticancer activity may stem from the inhibition of protein synthesis through DNA binding.[4]
- **Scaffold for Bioactive Molecules:** The presence of multiple reactive sites makes it a valuable scaffold for synthesizing derivatives with potential therapeutic properties. For instance, it can be a precursor for bromophenol-indolin-2-one hybrids, which have been investigated for their anticancer activities.[7] Aminophenol derivatives, in general, are important intermediates in the synthesis of various pharmaceuticals.[8]

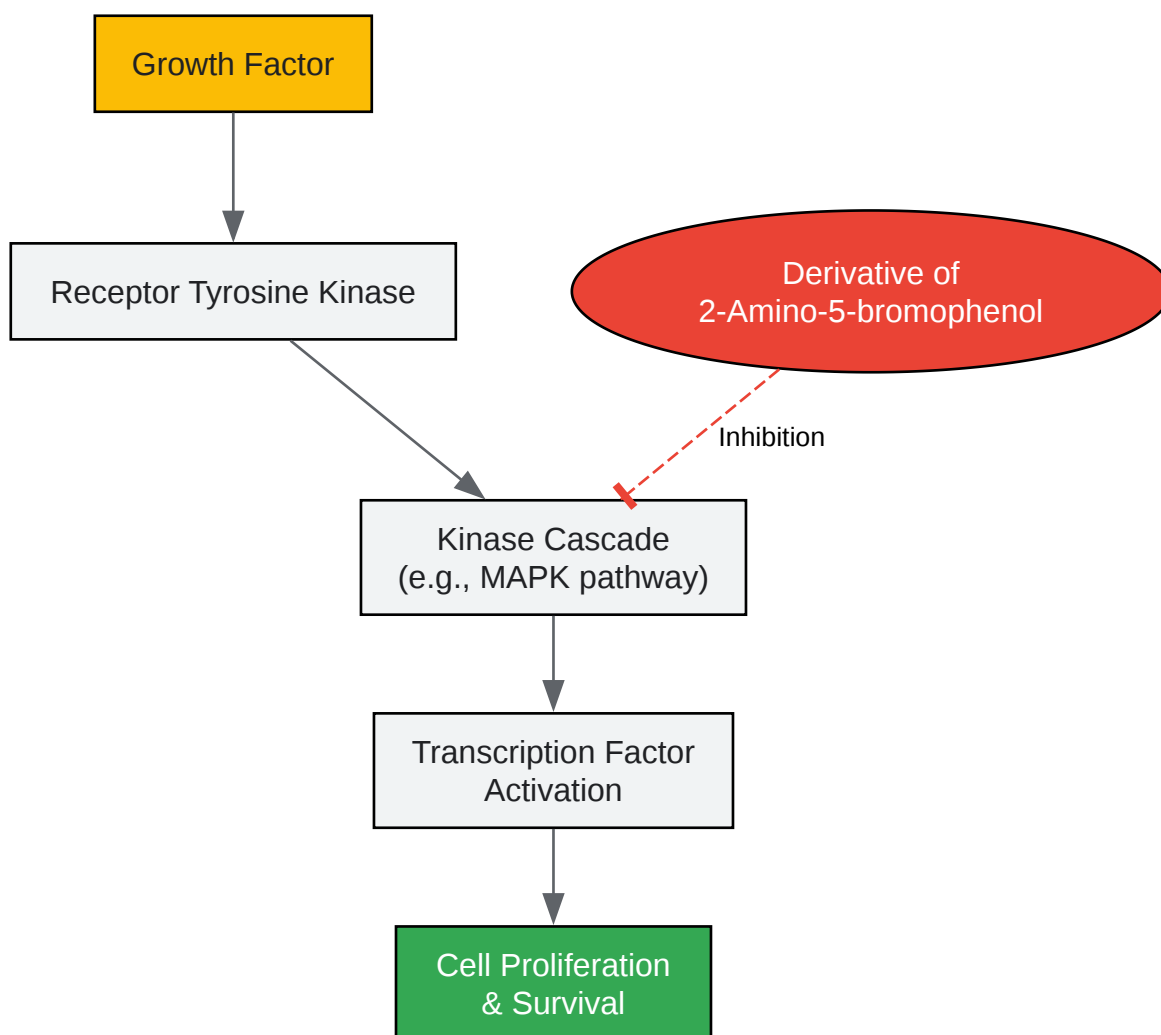


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Applications of **2-Amino-5-bromophenol**.

## Hypothetical Signaling Pathway Involvement

While specific signaling pathway interactions of **2-Amino-5-bromophenol** itself are not extensively detailed, its derivatives can be designed to target various cellular pathways. For example, a hypothetical derivative could be synthesized to inhibit a specific kinase involved in a cancer-related signaling cascade.



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Hypothetical inhibition of a signaling pathway.

## Safety and Handling

**2-Amino-5-bromophenol** is associated with several hazard classifications. It is harmful if swallowed, in contact with skin, or if inhaled.[3] It can cause skin and serious eye irritation, and may cause respiratory irritation.[3][9] It may also cause an allergic skin reaction.[3]

Precautionary Measures:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[10][11]
- Wash skin thoroughly after handling.[11]
- Do not eat, drink, or smoke when using this product.[10][11]
- Use only outdoors or in a well-ventilated area.[10][11]
- Wear protective gloves, protective clothing, eye protection, and face protection.[10][11]

In case of accidental release, spills should be cleaned up immediately, avoiding dust generation.[12] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.[12]

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